

# Essential Safety and Operational Guidance for Handling tert-Butyl Methyl Succinate

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## Compound of Interest

Compound Name: *tert-Butyl methyl succinate*

Cat. No.: *B081949*

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **tert-Butyl methyl succinate**. The following procedural guidance is based on available safety data and general best practices for handling laboratory chemicals of this nature. A complete Safety Data Sheet (SDS) for **tert-Butyl methyl succinate** was not located; therefore, this guidance emphasizes a cautious approach, treating the substance with due care as a potential irritant and flammable compound.

## Chemical and Physical Properties

A summary of the known quantitative data for **tert-Butyl methyl succinate** is provided below. This information is critical for safe handling and storage.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	Smolecule
Molecular Weight	188.22 g/mol	Smolecule
Boiling Point	85-95 °C at 20 mmHg	Sigma-Aldrich
Density	1.022 g/mL at 25 °C	Sigma-Aldrich
Flash Point	110 °C (230 °F) - closed cup	Sigma-Aldrich
Storage Class	10 - Combustible liquids	Sigma-Aldrich

## Hazard Summary and Personal Protective Equipment (PPE)

While a comprehensive hazard profile is unavailable, **tert-Butyl methyl succinate** is known to be a mild skin and eye irritant and is classified as a combustible liquid.<sup>[1]</sup> Therefore, appropriate personal protective equipment must be worn at all times.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended. Always inspect gloves for integrity before use.
Eye and Face Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes.
Skin and Body Protection	Laboratory coat	Fully buttoned to protect against skin contact.
Respiratory Protection	Multi-purpose combination respirator cartridge (US)	Recommended, especially when handling outside of a fume hood or if vapors are generated.

## Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is mandatory to ensure the safe handling of **tert-Butyl methyl succinate**.

- Preparation and Engineering Controls:
  - All handling of **tert-Butyl methyl succinate** should ideally be conducted within a certified chemical fume hood to minimize inhalation exposure.
  - Ensure that an eyewash station and safety shower are readily accessible and in good working order.
  - Keep away from heat, sparks, and open flames as it is a combustible liquid.<sup>[1]</sup>

- Use non-sparking tools and explosion-proof equipment where necessary.
- Donning Personal Protective Equipment (PPE):
  - Before handling the substance, put on all required PPE as specified in the table above.
- Handling the Chemical:
  - Avoid direct contact with skin and eyes.[\[1\]](#)
  - Avoid inhalation of vapors.
  - Ground and bond containers when transferring material to prevent static discharge.
  - Keep the container tightly closed when not in use.
- In Case of a Spill:
  - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
  - Place the absorbed material into a suitable, labeled container for disposal.
  - Ventilate the area of the spill.
- First Aid Measures:
  - If on skin: Remove contaminated clothing and rinse the affected area with plenty of water.
  - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - If inhaled: Move the person into fresh air and keep at rest in a position comfortable for breathing.
  - If swallowed: Rinse mouth. Do NOT induce vomiting.
  - In all cases of exposure, seek medical advice/attention if irritation or other symptoms persist.

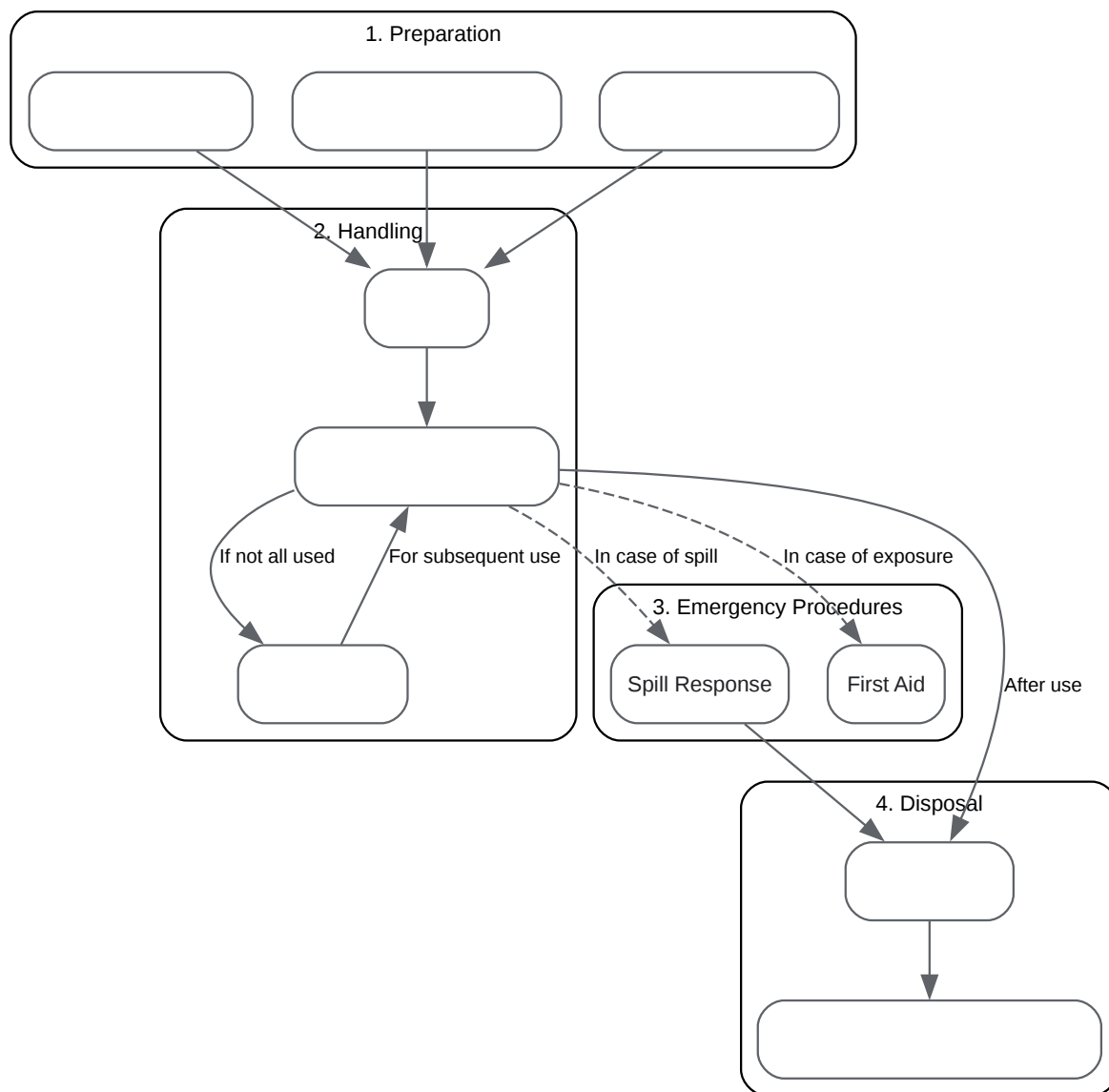
## Disposal Plan

Proper disposal of **tert-Butyl methyl succinate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
  - Dispose of **tert-Butyl methyl succinate** as hazardous waste.
  - Offer surplus and non-recyclable solutions to a licensed disposal company.
  - Do not allow the product to enter drains.
- Contaminated Packaging:
  - Dispose of contaminated packaging as unused product in accordance with local, state, and federal regulations.
  - Empty containers may retain product residue and can be dangerous. Do not reuse empty containers.

## Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **tert-Butyl methyl succinate**, from preparation to disposal.



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### Workflow for Safe Handling of **tert-Butyl Methyl Succinate**

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## References

- 1. Buy tert-Butyl methyl succinate | 14734-25-9 [smolecule.com]
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